

# Safeguarding Research: Proper Disposal Procedures for TAS-120 (Futibatinib)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TAS-120 (Futibatinib)

Cat. No.: B15073708

[Get Quote](#)

For Immediate Implementation by Laboratory Personnel

The proper disposal of the investigational drug **TAS-120 (Futibatinib)** is a critical component of laboratory safety, environmental responsibility, and regulatory compliance. As a potent, targeted therapy, Futibatinib and all associated materials must be handled as hazardous cytotoxic waste. Adherence to these protocols is mandatory to mitigate exposure risks and prevent environmental contamination.

## Hazard Identification and Classification

Futibatinib is classified with specific hazards that necessitate stringent handling and disposal procedures. Laboratory personnel must be fully aware of these potential risks before working with this compound.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation.[1]

## Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is crucial to minimize exposure risk during the handling and disposal of Futibatinib.

Activity	Minimum PPE Requirement
Weighing and Aliquoting	Double gloves, disposable gown, safety goggles, and a fit-tested respirator within a chemical fume hood.
Solution Preparation	Double gloves, disposable gown, and safety goggles within a chemical fume hood.
General Laboratory Work	Standard laboratory coat, single pair of gloves, and safety glasses.
Waste Disposal	Double gloves, disposable gown, and safety goggles.

## Step-by-Step Disposal Procedures

The following procedures align with general guidelines for cytotoxic and antineoplastic waste management and comply with regulations set forth by the Environmental Protection Agency (EPA), including the Resource Conservation and Recovery Act (RCRA) and Subpart P for hazardous waste pharmaceuticals.[\[2\]](#)[\[3\]](#)[\[4\]](#)

### Segregation at the Source

- Immediate Action: As soon as they are generated, immediately segregate all materials that have come into contact with Futibatinib from the general laboratory waste stream.[\[2\]](#)
- Contaminated Materials Include:
  - Unused or expired Futibatinib powder or solutions.
  - Contaminated labware (e.g., vials, pipette tips, plates, flasks).
  - Contaminated consumables (e.g., absorbent pads, wipes).

- All used Personal Protective Equipment (PPE).

## Use of Designated Waste Containers

- Container Specifications: Use only designated, clearly labeled, leak-proof, and puncture-resistant containers specifically for cytotoxic waste.<sup>[2]</sup>
- Color-Coding: These containers are often color-coded purple or yellow to easily distinguish them from other waste streams.<sup>[5][6][7]</sup>

## Waste-Specific Disposal Protocols

- Solid Waste:
  - Carefully place solid Futibatinib powder, contaminated weigh boats, and other solid materials directly into the designated cytotoxic waste container.<sup>[2]</sup>
  - Crucially, avoid any actions that could generate dust.<sup>[2]</sup>
- Liquid Waste:
  - Collect all aqueous solutions containing Futibatinib in a dedicated, sealed, and clearly labeled hazardous waste container.<sup>[2][8]</sup>
  - Do not pour any liquid waste containing Futibatinib down the drain. This is strictly prohibited under EPA Subpart P regulations.<sup>[4][9]</sup>
  - Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Sharps Waste:
  - Dispose of all needles, syringes, scalpels, and other contaminated sharps in a designated, puncture-proof sharps container labeled for cytotoxic waste.<sup>[8]</sup> These containers are also typically color-coded.

## Spill Management

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate non-essential personnel.
- Containment: If it is safe to do so, prevent the spill from spreading by using absorbent pads or spill kits.
- Cleanup:
  - Solid Spills: Gently cover the spill with absorbent material to prevent dust from becoming airborne. Carefully scoop the material into a labeled hazardous waste container.[8]
  - Liquid Spills: Absorb the solution with an appropriate absorbent material, such as diatomite or universal binders. Place all contaminated materials into the designated hazardous waste container.[2][8]
- Decontamination: Decontaminate the affected surfaces according to your laboratory's established protocol, often involving scrubbing with an appropriate solvent like alcohol.[2]
- Dispose of all cleanup materials as cytotoxic waste.[2][8]

## Final Disposal

- Container Sealing: Seal the cytotoxic waste containers when they are approximately three-quarters full to prevent overfilling and potential spills.[2]
- Storage: Store sealed containers in a secure, designated area with clear hazard warnings, accessible only to authorized personnel, until collection.[6][7]
- Collection and Treatment: Arrange for a licensed hazardous waste contractor to collect the waste. The standard and required method for treating cytotoxic waste is high-temperature incineration at a permitted facility.[7]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **TAS-120 (Futibatinib)** and associated materials.

## TAS-120 (Futibatinib) Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Standard workflow for the disposal of **TAS-120 (Futibatinib)**.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure a safe laboratory environment, protect the ecosystem, and maintain full compliance with all relevant regulations. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines, as they may include additional requirements.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. FDA Grants Breakthrough Therapy Designation for Taiho Oncology's Futibatinib for Treatment of Advanced Cholangiocarcinoma [prnewswire.com]
- 2. benchchem.com [benchchem.com]
- 3. eCFR :: 40 CFR Part 266 Subpart P -- Hazardous Waste Pharmaceuticals [ecfr.gov]
- 4. waste360.com [waste360.com]
- 5. secamb.nhs.uk [secamb.nhs.uk]
- 6. trikonclinicalwaste.co.uk [trikonclinicalwaste.co.uk]
- 7. What Is Cytotoxic Waste? Safe Disposal, Examples & Bins | Stericycle UK [stericycle.co.uk]
- 8. benchchem.com [benchchem.com]
- 9. ashp.org [ashp.org]
- To cite this document: BenchChem. [Safeguarding Research: Proper Disposal Procedures for TAS-120 (Futibatinib)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15073708#tas-120-futibatinib-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)